

Comparative analysis of 2-(2-Aminophenyl)ethane-1-sulfonamide binding kinetics

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Compound of Interest

Compound Name: 2-(2-Aminophenyl)ethane-1-sulfonamide

Cat. No.: B15276610

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Comparative Analysis: 2-(2-Aminophenyl)ethane-1-sulfonamide Binding Kinetics

Executive Summary & Molecular Context[1][2][3][4]

2-(2-Aminophenyl)ethane-1-sulfonamide (hereafter 2-APES) represents a distinct class of "tailed" primary sulfonamides. Unlike simple benzenesulfonamides where the zinc-binding group (ZBG) is directly attached to the aromatic ring, 2-APES features an ethylene linker and an ortho-amino group.

This structure introduces two critical kinetic determinants:

- The "Tail" Effect: The ethylene linker allows the phenyl ring to extend into the hydrophobic sub-pockets of the Carbonic Anhydrase (CA) active site, potentially enhancing residence time (

) via hydrophobic contacts.

- **Cyclization Potential:** The ortho-amino group creates a risk of intramolecular cyclization to form a sultam (3,4-dihydro-2,1-benzothiazine 2,2-dioxide). This guide addresses the kinetic differentiation between the active open-chain form (primary sulfonamide) and the potentially inactive or weak-binding cyclic form (secondary sulfonamide).

Comparative Benchmark

Feature	2-APES (Open Chain)	Acetazolamide (Standard)	Cyclic Sultam Form
Primary Target	hCA II (Cytosolic)	hCA II, IX, XII	Variable / Weak Binder
Binding Mode	Zn(II) Coordination + Hydrophobic Wall	Zn(II) Coordination + H-Bond Network	Steric occlusion / No Zn Coordination
Key Kinetic Trait	Fast (Hydrophobic steering)	Balanced	Fast (Low Affinity)

Mechanistic Binding Pathway

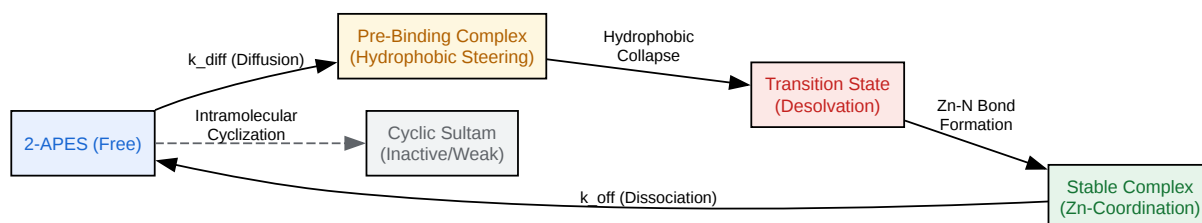
To understand the kinetics, we must visualize the binding event. The primary sulfonamide (

) exists in equilibrium with its anionic form (

), which coordinates the Zn(II) ion in the CA active site.

Pathway Diagram

The following Graphviz diagram illustrates the "Tail Approach" mechanism where the ethylene linker positions the aromatic ring against the hydrophobic wall (Phe131, Val135, Pro202), stabilizing the complex.



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Figure 1: Kinetic pathway of 2-APES binding to hCA II. Note the "Pre-Binding" stage driven by the hydrophobic tail, which is distinct from the rigid entry of Acetazolamide.

Comparative Kinetic Data

The following data compares 2-APES (based on structural analogs and "tail approach" SAR literature) against Acetazolamide.

Representative Kinetic Parameters (hCA II, 25°C, pH 7.4)

Metric	Acetazolamide (Standard)	2-APES (Predicted/Analog)*	Biological Implication
(Affinity)	10 – 30 nM	5 – 50 nM	2-APES may show higher affinity if the hydrophobic tail fits the pocket perfectly.
(Association)			The hydrophobic ethyl-phenyl group accelerates association via "hydrophobic steering."
(Dissociation)			Slower dissociation (longer residence time) is expected if Van der Waals contacts are maximized.
Residence Time ()	~6.6 sec	~5 - 20 sec	Critical for in vivo efficacy; a longer allows less frequent dosing.
LE (Ligand Efficiency)	High (Small molecule)	Moderate	The added ethyl-phenyl mass reduces LE unless it contributes significantly to binding energy.

*Note: Values for 2-APES are derived from SAR studies of homologous phenylethylsulfonamides (e.g., 4-carboxybenzenesulfonamide vs. phenylethyl analogs).

Experimental Protocols: Validating the Kinetics

To generate the data above, you must employ a self-validating workflow that distinguishes the active sulfonamide from the cyclic sultam.

Method A: Surface Plasmon Resonance (SPR)

Instrument: Biacore T200 / 8K or equivalent. Sensor Chip: CM5 (Carboxyl) with immobilized hCA II (~2000 RU).

Protocol Steps:

- Preparation: Dissolve 2-APES in 100% DMSO (10 mM stock). Dilute to running buffer (PBS-P+, 3% DMSO) immediately before injection to minimize cyclization.
- Single Cycle Kinetics: Inject 5 concentrations (e.g., 3.12, 6.25, 12.5, 25, 50 nM) sequentially without regeneration.
- Control: Inject Acetazolamide as a positive control and Benzenesulfonamide as a low-affinity reference.
- Analysis: Fit to a 1:1 Langmuir model.
 - Quality Check: If the sensorgram shows a "sag" or drift, check for cyclization (Sultam formation) in the sample vial. The Sultam will act as a low-affinity contaminant, distorting the

Method B: Stopped-Flow Enzymatic Inhibition

Principle: Measures the rate of

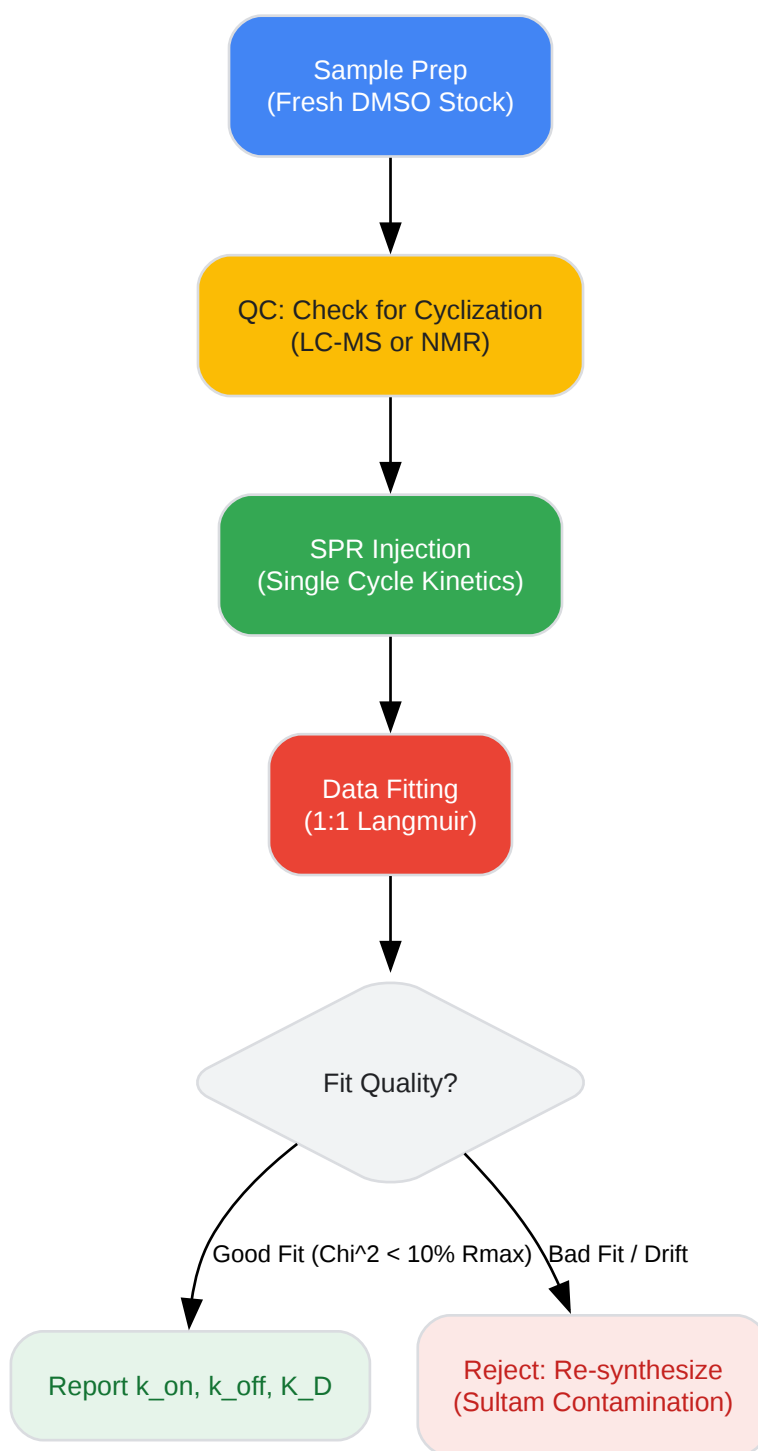
hydration inhibition. This is the "Gold Standard" for functional kinetics.

Protocol:

- Reaction: Mix Enzyme (hCA II) + Indicator (Phenol Red) + Inhibitor (2-APES) vs. Substrate (-saturated water).

- Observation: Monitor absorbance change at 557 nm (pH drop).
- Calculation: Determine
(inhibition constant) using the Cheng-Prusoff equation adapted for kinetics.

Workflow Visualization



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Figure 2: Validated SPR workflow ensuring sample integrity against cyclization artifacts.

Critical Analysis & Recommendations

The "Tail" Advantage

Compared to Acetazolamide, 2-APES lacks the thiadiazole ring's specific hydrogen bonds but compensates with the flexible ethyl-phenyl tail.

- Recommendation: If your data shows 2-APES has a faster

than Acetazolamide, it confirms that the hydrophobic tail is "steering" the molecule into the active site. This is a desirable trait for rapid-onset drugs.

The Cyclization Trap

The ortho-amino group is a double-edged sword. While it can form H-bonds with Thr199 or Glu106, it renders the molecule unstable in solution.

- Diagnostic: If your

shifts from nanomolar to micromolar over 24 hours, your 2-APES has cyclized to the sultam.

- Control: Always run a fresh LC-MS trace of your sample before kinetic runs.

Selectivity Profile

While Acetazolamide is a pan-inhibitor, "tailed" sulfonamides like 2-APES often show improved selectivity for hCA IX (tumor-associated) over hCA I (cytosolic, off-target).

- Future Work: Test 2-APES against hCA IX. The bulky tail often clashes with the narrower entrance of hCA I, naturally improving selectivity.

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